

physical and chemical characteristics of 2-Acetamido-N-methylacetamide-d8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetamido-N-methylacetamide-d8

Cat. No.: B12410465

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In-Depth Technical Guide: 2-Acetamido-N-methylacetamide-d8

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Acetamido-N-methylacetamide-d8 is a deuterated form of 2-Acetamido-N-methylacetamide, also known as N-Acetylglycine N-Methylamide-d8. As a stable isotope-labeled compound, its primary application lies in analytical chemistry, where it serves as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR) spectroscopy or Mass Spectrometry (MS). This guide provides a comprehensive overview of its known physical and chemical characteristics, with comparative data for its non-deuterated counterpart. Due to the limited availability of specific experimental data for the deuterated compound, some properties are inferred from the non-deuterated form.

Physical and Chemical Characteristics

The physical and chemical properties of **2-Acetamido-N-methylacetamide-d8** and its non-deuterated analog are summarized below. Data for the deuterated compound is limited, and therefore, properties of the non-deuterated form are provided for reference and estimation.

Table 1: General and Physical Properties

Property	2-Acetamido-N-methylacetamide-d8	2-Acetamido-N-methylacetamide
CAS Number	1219802-57-9[1][2]	7606-79-3
Molecular Formula	C ₅ H ₂ D ₈ N ₂ O ₂ [2]	C ₅ H ₁₀ N ₂ O ₂
Molecular Weight	138.19 g/mol [2]	130.15 g/mol [3]
Appearance	Not explicitly stated, likely a white to light yellow crystalline powder	White to light yellow powder or crystal
Melting Point	Data not available	150.0 to 154.0 °C
Boiling Point	Data not available	Data not available
Solubility	Data not available	Data not available
Storage Conditions	2-8°C Refrigerator[2]	Sealed in dry, room temperature

Table 2: Chemical Identifiers

Identifier	2-Acetamido-N-methylacetamide-d8	2-Acetamido-N-methylacetamide
IUPAC Name	2-(acetylamino)-N-methylacetamide-d8	2-(acetylamino)-N-methylacetamide
Synonyms	N-Acetylglycine N-Methylamide-d8, 2-(Acetylamino)-N-methylacetamide-d8, N-Acetyl-N'-methylglycinamide-d8[2]	AC-GLY-NHME, N-Acetylglycine Methylamide, N2-Acetyl-N-methylglycinamide[4][5]
InChI Key	Not available for deuterated	FJMAXCRRJCSCIE-UHFFFAOYSA-N

Experimental Protocols

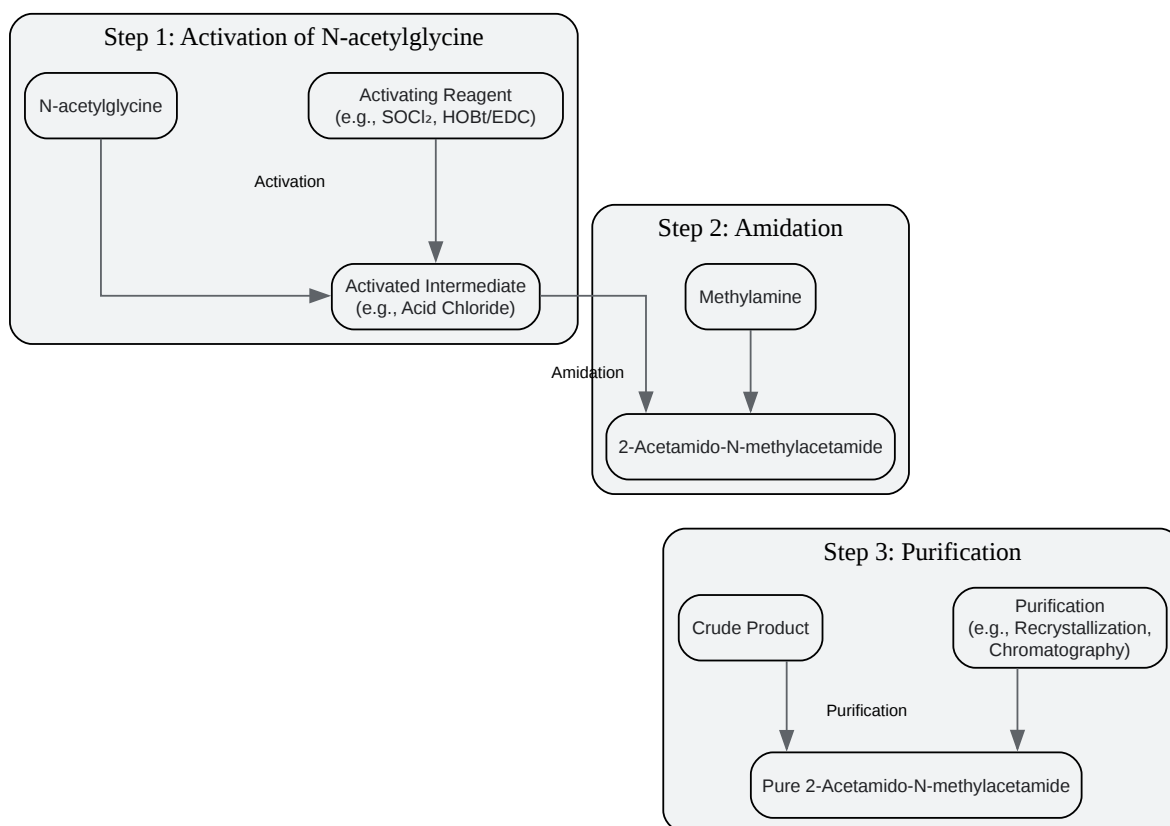
Detailed experimental protocols for the synthesis and purification of **2-Acetamido-N-methylacetamide-d8** are not readily available in the public domain. However, a plausible synthesis route for the non-deuterated compound can be inferred from standard organic chemistry principles and published methods for similar compounds.

Probable Synthesis of 2-Acetamido-N-methylacetamide

A likely synthetic approach involves the amidation of N-acetylglycine. This can be conceptualized as a two-step process:

- **Activation of N-acetylglycine:** The carboxylic acid group of N-acetylglycine is activated to facilitate amide bond formation. This can be achieved by converting it to an acid chloride, an activated ester, or by using peptide coupling reagents.
- **Amidation with Methylamine:** The activated N-acetylglycine is then reacted with methylamine to form the desired N-methylamide.

A potential workflow is illustrated below.



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Caption: Probable synthetic workflow for 2-Acetamido-N-methylacetamide.

Deuteration

The synthesis of the d8 isotopologue would likely involve the use of deuterated starting materials. For instance, deuterated acetic anhydride and deuterated methylamine could be used in a synthetic route analogous to that for the non-deuterated compound.

Biological Activity and Signaling Pathways

There is currently a lack of specific information in the scientific literature regarding the biological activity and involvement in signaling pathways of 2-Acetamido-N-methylacetamide and its deuterated form. However, the broader class of N-acyl amino acids and related compounds have been studied for various biological roles.

N-acetylated amino acids, including N-acetylglycine, are involved in peptidomimetic research and can serve as N-terminus blocking agents in peptide studies.[6][7] Elevated levels of N-acetylated amino acids in urine can be indicative of Acylase I deficiency, a genetic disorder affecting protein degradation.[6]

Furthermore, some acetamide derivatives have been investigated for their antioxidant and potential anti-inflammatory activities.[8] Studies on other N-acylglycine derivatives have suggested roles in various biological processes, but direct evidence for 2-Acetamido-N-methylacetamide is not available.[9]

Due to the absence of specific data on its involvement in signaling pathways, no pathway diagrams can be provided at this time.

Conclusion

2-Acetamido-N-methylacetamide-d8 is a valuable tool for analytical research, particularly in tracer-based quantification methods. While its fundamental chemical identity is well-established, a comprehensive profile of its physical properties and a detailed, verified experimental protocol for its synthesis are not currently available in the public domain. The biological significance of this specific compound remains an area for future investigation, although the broader family of N-acyl amino acids presents intriguing possibilities for roles in metabolic and signaling processes. Researchers utilizing this compound should rely on the data available for its non-deuterated counterpart as a preliminary guide and are encouraged to perform their own characterization for specific applications.

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- To cite this document: BenchChem. [physical and chemical characteristics of 2-Acetamido-N-methylacetamide-d₈]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12410465#physical-and-chemical-characteristics-of-2-acetamido-n-methylacetamide-d8]

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